An In-depth Technical Guide to Pentanedioic Acid: Properties and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(1,5-13C2)pentanedioic acid*
CAS No.:	*1185108-16-0*
Cat. No.:	*B563539*

Get Quote

Abstract

Pentanedioic acid, commonly known as glutaric acid, is a five-carbon linear dicarboxylic acid with the chemical formula $C_5H_8O_4$.[1][2] This guide provides a comprehensive overview of the physical and chemical properties of pentanedioic acid, intended for researchers, scientists, and professionals in drug development. It delves into its structural characteristics, physicochemical parameters, and chemical reactivity. Furthermore, this document explores the diverse applications of pentanedioic acid, particularly in polymer synthesis and its emerging role in pharmaceutical sciences as a co-crystal former to enhance drug bioavailability.[1][3][4][5] Experimental methodologies for property determination and synthesis are also detailed to provide actionable insights for laboratory applications.

Introduction: The Significance of Pentanedioic Acid

Pentanedioic acid, or glutaric acid, is a naturally occurring organic compound that serves as an intermediate in the metabolism of amino acids such as lysine and tryptophan.[2][6] Beyond its biological role, it is a versatile chemical intermediate with a wide array of industrial applications.

© 2026 BenchChem. All rights reserved.

[1][6] Its dicarboxylic nature makes it a valuable building block in the synthesis of various complex molecules and polymers.[6]

In recent years, the unique properties of pentanedioic acid have garnered significant interest in the pharmaceutical industry. Its ability to form cocrystals with active pharmaceutical ingredients (APIs) has been shown to improve the dissolution rate and oral bioavailability of poorly soluble drugs.[3][4][5] This guide aims to provide a detailed technical resource on pentanedioic acid, elucidating the fundamental properties that underpin its utility in both research and industrial settings.

Physicochemical Properties of Pentanedioic Acid

The physical and chemical properties of pentanedioic acid are crucial for its handling, application, and the design of synthetic routes. These properties are summarized in the table below, followed by a more detailed discussion.

Summary of Physical and Chemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
IUPAC Name	Pentanedioic acid	[7]
Common Name	Glutaric acid	[7]
CAS Number	110-94-1	[6]
Chemical Formula	$C_5H_8O_4$	[1]
Molecular Weight	132.12 g/mol	[7]
Appearance	White crystalline solid or colorless crystals	[1][8]
Melting Point	97.5–98 °C	[1]
Boiling Point	303 °C (with decomposition)	[1]
Water Solubility	63.9 g/100 mL (at 20 °C)	[1]
pKa_1	4.34	[9]
pKa_2	5.41 (inferred)	
Density	1.429 g/cm³ (at 15 °C)	[10]
LogP (Octanol/Water Partition Coefficient)	-0.256 to -0.29	[8][10]

Structural Characteristics

Pentanedioic acid is a linear dicarboxylic acid, meaning it has a carboxylic acid group at each end of a three-carbon chain.[6] This structure is fundamental to its chemical reactivity and its ability to act as a monomer in polymerization reactions.

Solubility and Acidity

A notable characteristic of pentanedioic acid is its high solubility in water, which is significantly greater than that of shorter or longer linear dicarboxylic acids like succinic and adipic acids.[7] It is also soluble in alcohols, ethers, and benzene.[1]

© 2026 BenchChem. All rights reserved.

As a dicarboxylic acid, pentanedioic acid has two dissociation constants (pKa values). The first dissociation (pKa_1) is 4.34.[9] The second dissociation is expected to be higher due to the electrostatic repulsion from the initial carboxylate anion.

Chemical Properties and Reactivity

The presence of two carboxylic acid groups dictates the chemical reactivity of pentanedioic acid. These groups can undergo a variety of reactions, making it a versatile precursor in organic synthesis.

Esterification and Amide Formation

Like all carboxylic acids, pentanedioic acid can react with alcohols to form esters and with amines to form amides.[6] These reactions are fundamental to its use in the synthesis of polyesters and polyamides.[1]

Dehydration to Glutaric Anhydride

Upon heating or treatment with a dehydrating agent, pentanedioic acid undergoes intramolecular dehydration to form glutaric anhydride, a cyclic five-membered ring structure.[11] Glutaric anhydride is a reactive electrophile and a valuable intermediate in its own right, used in the production of polymers, resins, and pharmaceuticals.[11]

Caption: Dehydration of Pentanedioic Acid to Glutaric Anhydride.

Polymerization

Pentanedioic acid is a key monomer in the production of certain polymers, such as polyesters and polyamides.[1] The presence of a carboxylic acid group at both ends of the molecule allows it to link with diols or diamines to form long polymer chains. The five-carbon chain length can influence the physical properties of the resulting polymer, such as its elasticity.

Applications in Research and Drug Development

Pentanedioic acid's utility extends into various areas of scientific research and is of growing importance in the pharmaceutical sector.

Precursor in Organic Synthesis

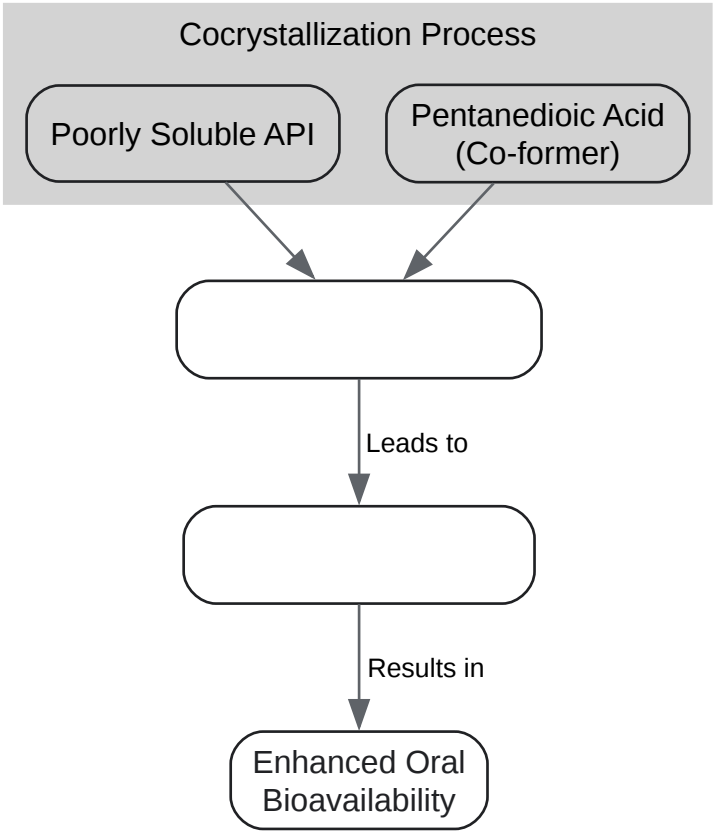
© 2026 BenchChem. All rights reserved.

It serves as a fundamental building block for synthesizing a variety of organic compounds.[6] Its derivatives are used in the production of pharmaceuticals, agrochemicals, and specialty chemicals.[6]

Role in Pharmaceutical Cocrystals

A significant application of pentanedioic acid in drug development is its use as a co-former in the creation of pharmaceutical cocrystals.[1][3][4][5] Cocrystals are crystalline structures composed of two or more different molecules in the same crystal lattice. For active pharmaceutical ingredients (APIs) with low aqueous solubility, forming a cocrystal with a highly soluble co-former like pentanedioic acid can dramatically increase the dissolution rate and, consequently, the oral bioavailability.[3][4][5]

Case Study: A study demonstrated that a cocrystal of a poorly soluble API with pentanedioic acid increased the aqueous dissolution rate by 18 times compared to the pure API.[3][5] This led to a threefold increase in plasma AUC (Area Under the Curve) values in dog exposure studies, highlighting the profound impact of this approach on drug delivery.[3][4]



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Workflow of enhancing bioavailability via cocrystallization.

Other Industrial Applications

Pentanedioic acid and its derivatives are also utilized as:

- Plasticizers: To increase the flexibility of polymers.[1]
- Corrosion inhibitors: To protect metal surfaces from degradation.[6]
- Components in cosmetics: As a pH adjuster or preservative.[1]

Experimental Protocols

Synthesis of Pentanedioic Acid

Several synthetic routes to pentanedioic acid are available. A common laboratory and industrial method involves the oxidation of cyclopentanone or cyclopentanol with nitric acid.[1] Another method involves the ring-opening of γ-butyrolactone with potassium cyanide, followed by hydrolysis of the resulting nitrile.

Protocol: Synthesis from 1,3-Dibromopropane

- Dinitrile Formation: React 1,3-dibromopropane with sodium or potassium cyanide in a suitable solvent (e.g., ethanol/water mixture) to form the dinitrile. This is a nucleophilic substitution reaction.
- Hydrolysis: Hydrolyze the resulting dinitrile under acidic or basic conditions. This will convert the nitrile groups to carboxylic acid groups, yielding pentanedioic acid.
- Purification: The crude pentanedioic acid can be purified by recrystallization from hot water.

Determination of pKa by Potentiometric Titration

The pKa values of pentanedioic acid can be accurately determined using potentiometric titration.[12]

© 2026 BenchChem. All rights reserved.

Methodology:

- Prepare a standard solution of pentanedioic acid of a known concentration in deionized water.
- Calibrate a pH meter using standard buffer solutions.
- Titrate the pentanedioic acid solution with a standardized solution of a strong base (e.g., NaOH), adding the titrant in small, known increments.
- Record the pH of the solution after each addition of the titrant.
- Plot the pH versus the volume of titrant added. The resulting titration curve will show two equivalence points, corresponding to the two carboxylic acid groups.
- Determine the pKa values from the half-equivalence points. The pH at the first half-equivalence point is equal to pKa_1, and the pH at the second half-equivalence point is equal to pKa_2.

Safety and Handling

Pentanedioic acid is classified as corrosive and can cause severe skin burns and eye damage.[1][13] It is also a respiratory irritant.[1] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[13][14] Work should be conducted in a well-ventilated area or under a chemical fume hood.[15][16]

Conclusion

Pentanedioic acid is a dicarboxylic acid with a unique combination of physical and chemical properties that make it a valuable compound in a wide range of applications. Its high water solubility and ability to form cocrystals are particularly advantageous in the pharmaceutical industry for improving the bioavailability of poorly soluble drugs. As research continues, the full potential of pentanedioic acid in materials science, organic synthesis, and drug development is still being explored, promising further innovations in these fields.

References

© 2026 BenchChem. All rights reserved.

- Glutaric acid - Grokipedia. (n.d.).
- The Multifaceted Applications of Glutaric Acid in Organic Synthesis and Beyond. (n.d.).
- SAFETY DATA SHEET - Fisher Scientific. (n.d.).
- GLUTARIC ACID - Ataman Kimya. (n.d.).
- Glutaric acid - Safety Data Sheet - ChemicalBook. (n.d.).
- PENTANEDIOIC ACID (GLUTARIC ACID) - Ataman Kimya. (n.d.).
- Glutaric acid (Standard)-SDS-MedChemExpress. (2025).
- SAFETY DATA SHEET - Spectrum Chemical. (2018).
- 1,5-PENTANEDIOIC ACID - Ataman Kimya. (n.d.).
- Glutaric acid - Wikipedia. (n.d.). Retrieved January 15, 2026, from [Link]
- McNamara, D. P., Childs, S. L., Giordano, J., Iarriccio, A., Cassidy, J., Shet, M. S., Mannion, R., O'Donnell, E., & Park, A. (2006). Use of a glutaric acid cocrystal to improve oral bioavailability of a low solubility API. Pharmaceutical research, 23(8), 1888–1897. [Link]
- Glutaric anhydride Definition - Organic Chemistry II Key Term - Fiveable. (n.d.).
- Glutaric Acid | C5H8O4 - PubChem. (n.d.). Retrieved January 15, 2026, from [Link]
- Dicarboxylic acid has two pKa values. Can you give a general illustration with equation and explain why you have one bigger than the other? - Quora. (2022). Retrieved January 15, 2026, from [Link]
- APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC. (n.d.).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. grokipedia.com [grokipedia.com]
- 2. extramarks.com [extramarks.com]
- 3. researchgate.net [researchgate.net]

- 4. Use of a glutaric acid cocrystal to improve oral bioavailability of a low solubility API - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Use of a Glutaric Acid Cocrystal to Improve Oral Bioavailability of a Low Solubility API | Semantic Scholar [semanticscholar.org]
- 6. nbinno.com [nbinno.com]
- 7. Glutaric acid - Wikipedia [en.wikipedia.org]
- 8. Glutaric Acid | C5H8O4 | CID 743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. quora.com [quora.com]
- 10. Glutaric acid - Safety Data Sheet [chemicalbook.com]
- 11. fiveable.me [fiveable.me]
- 12. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
- 13. file.medchemexpress.com [file.medchemexpress.com]
- 14. spectrumchemical.com [spectrumchemical.com]
- 15. fishersci.ie [fishersci.ie]
- 16. aksci.com [aksci.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Pentanedioic Acid: Properties and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563539/docs#an-in-depth-technical-guide-to-pentanedioic-acid-properties-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.